

# 2,6-Dinitroaniline safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dinitroaniline

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An In-depth Technical Guide to the Safety and Handling of **2,6-Dinitroaniline**

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

This technical guide provides a comprehensive overview of the safety and handling precautions for **2,6-dinitroaniline** (CAS No. 606-22-4). It is intended for laboratory personnel, including researchers, scientists, and professionals in the drug development field, who may handle this chemical. This document outlines the known hazards, exposure controls, and emergency procedures to ensure safe laboratory practices. All quantitative data is presented in structured tables, and key procedural workflows are visualized using diagrams.

## Chemical and Physical Properties

**2,6-Dinitroaniline** is a yellow to orange crystalline solid.<sup>[1]</sup> It is sparingly soluble in water but soluble in organic solvents like ethanol and acetone.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **2,6-Dinitroaniline**

Property	Value	Reference
CAS Number	606-22-4	[2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O <sub>4</sub>	[2]
Molecular Weight	183.12 g/mol	[2]
Appearance	Yellow to orange crystals	[1]
Melting Point	134-142 °C (decomposes)	[1][3][4]
Flash Point	>100 °C (>212 °F)	[4]
Vapor Pressure	5.94 x 10 <sup>-7</sup> mm Hg at 25°C (77°F)	[5]
Water Solubility	Insoluble/Sparingly soluble	[1][5]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[1]

## Toxicological Information

**2,6-Dinitroaniline** is classified as toxic if swallowed, in contact with skin, or if inhaled.[2][6][7] Prolonged or repeated exposure may cause damage to organs, specifically targeting the blood and hematopoietic system.[6][8]

## Acute Toxicity

Acute exposure can cause irritation to the skin, eyes, and respiratory tract.[1][5] High levels of exposure to dinitroanilines can interfere with the blood's ability to carry oxygen, leading to methemoglobinemia, which is characterized by headache, dizziness, and a blue coloration of the skin and lips (cyanosis).[5] Severe cases can lead to difficulty breathing, collapse, and even death.[5]

Table 2: Acute Toxicity Data for Dinitroanilines

Test	Species	Route	Value	Reference
LD <sub>50</sub> (Lethal Dose, 50%)	Mouse	Intravenous	180 mg/kg	[3]
LD <sub>50</sub> (Lethal Dose, 50%)	Rat	Oral (for 2,4-Dinitroaniline)	285 mg/kg	[2]

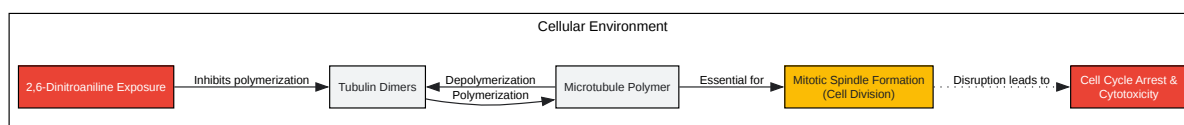
Note: Data for the specific 2,6-isomer is limited. The provided oral LD<sub>50</sub> is for the related isomer, 2,4-dinitroaniline, and should be used for relative toxicity assessment only.

## Chronic Toxicity and Carcinogenicity

**2,6-Dinitroaniline** is suspected of being a carcinogen.[1] It has also tested positive in the Ames test for mutagenicity, indicating its potential to cause genetic mutations.[8]

## Mechanism of Action

The broader class of dinitroaniline herbicides, which includes **2,6-dinitroaniline** derivatives, is known to act by inhibiting the formation of microtubules.[3][5] Microtubules are essential components of the cytoskeleton involved in cell division, structure, and transport. Their disruption can lead to cell death. The diagram below illustrates this proposed mechanism.



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Caption: Proposed mechanism of **2,6-dinitroaniline** toxicity via microtubule disruption.

## Hazard Identification and Classification

**2,6-Dinitroaniline** is classified as a hazardous substance. The GHS classifications are summarized in Table 3.

Table 3: GHS Hazard Classification for **2,6-Dinitroaniline**

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[2]
Acute Toxicity, Inhalation	Category 2 / 3	H330/H331: Fatal/Toxic if inhaled	[2]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure	[2]

## Safety and Handling Precautions

### Engineering Controls

Work with **2,6-dinitroaniline** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][6] Operations should be enclosed where possible to minimize the release of dust or vapors.[5] Eyewash stations and emergency showers must be readily accessible in the immediate work area.[5][6]

### Personal Protective Equipment (PPE)

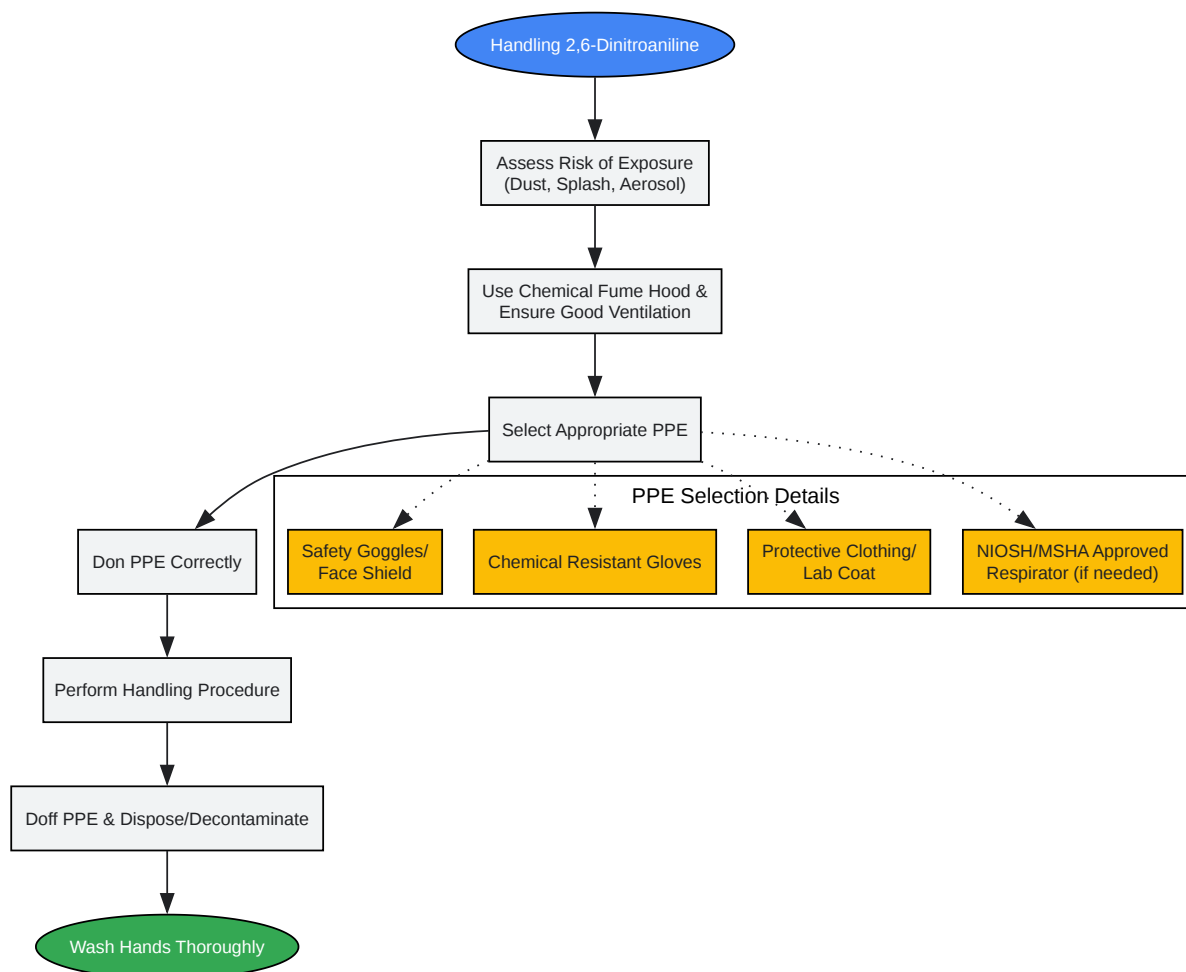
Appropriate PPE must be worn at all times when handling **2,6-dinitroaniline**. The selection of PPE is critical for minimizing exposure.

- Eye Protection: Wear impact-resistant safety goggles with side shields or a face shield.[5][9]
- Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.[5][9] Contaminated work clothes should not be taken home and must be laundered

by trained personnel.[5]

- Respiratory Protection: If ventilation is inadequate or if dust is generated, a NIOSH/MSHA-approved respirator with appropriate cartridges should be used.[6][9] Respirator use must comply with a written program that meets OSHA 1910.134 standards.[5]

The following diagram outlines the logical workflow for PPE selection and use.



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Caption: Workflow for Personal Protective Equipment (PPE) usage when handling **2,6-dinitroaniline**.

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Avoid the formation of dust.[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.  
[\[6\]](#)
- Store in a locked-up area accessible only to authorized personnel.[\[10\]](#)

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **2,6-dinitroaniline**.

## First Aid Measures

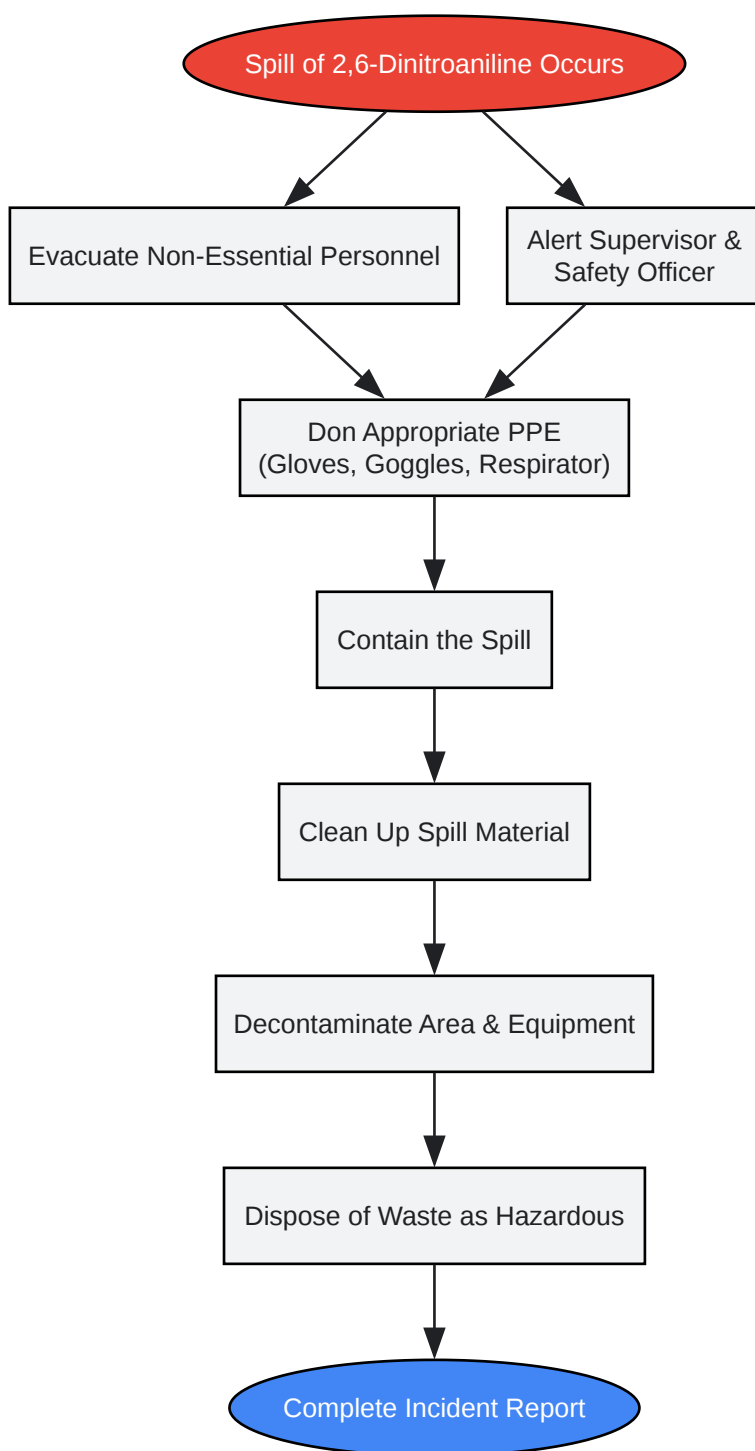
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[5\]](#)  
[\[6\]](#)
- Inhalation: Remove the victim to fresh air. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[6\]](#)

## Spill Response

- Evacuate personnel from the spill area.[\[5\]](#)
- Wear appropriate PPE, including respiratory protection.[\[5\]](#)
- Prevent the formation of dust. If the material is solid, gently sweep or scoop it into a suitable, labeled container for disposal.[\[6\]](#)
- Ventilate the area after cleanup is complete.[\[5\]](#)
- Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[\[5\]](#)

The following diagram illustrates the emergency response workflow for a chemical spill.





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Caption: Emergency response workflow for a **2,6-dinitroaniline** spill.

## Firefighting Measures

- **2,6-Dinitroaniline** may burn but does not ignite readily.[5]
- Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam as extinguishing media.[5][6]
- Fire may produce poisonous gases, including carbon monoxide and nitrogen oxides.[5][6]
- Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[6]
- Containers may explode in a fire; use a water spray to keep them cool.[5]

## Experimental Protocols: Mutagenicity Assessment

The positive Ames test result for **2,6-dinitroaniline** indicates its mutagenic potential.[8] The following is a generalized protocol for the bacterial reverse mutation assay (Ames test), which is a key experiment for assessing mutagenicity.

### Ames Test Protocol

**Objective:** To determine the potential of a substance to induce gene mutations in a bacterial model.

**Principle:** The test uses several strains of *Salmonella typhimurium* that are auxotrophic for histidine (his-), meaning they cannot synthesize this essential amino acid and require it in their growth medium. The assay measures the ability of the test substance to cause a reverse mutation (reversion) to a prototrophic state (his+), allowing the bacteria to grow on a histidine-deficient medium.

**Methodology:**

- **Strain Selection:** Use appropriate *Salmonella typhimurium* tester strains (e.g., TA98, TA100, TA1535, TA1537) which are sensitive to different types of mutagens.[11]
- **Metabolic Activation:** Conduct the assay both with and without a metabolic activation system (e.g., S9 fraction from rat liver homogenate). This is crucial as some chemicals only become mutagenic after being metabolized.[11][12]
- **Dose-Response Preparation:** Prepare a range of concentrations of **2,6-dinitroaniline** dissolved in a suitable solvent (e.g., DMSO).

- Exposure:
  - In a test tube, combine the tester strain culture, the test substance at a specific concentration, and either the S9 mix or a buffer (for the non-activation arm).[12]
  - Add a small amount of molten top agar containing a trace of histidine and biotin (to allow for a few initial cell divisions, which are necessary for mutation to occur).[13]
- Plating: Pour the mixture onto a minimal glucose agar plate (lacking histidine).[13]
- Incubation: Incubate the plates at 37°C for 48-72 hours.[13]
- Colony Counting: Count the number of revertant colonies on each plate.
- Analysis: A positive result is indicated by a dose-dependent increase in the number of revertant colonies that is significantly higher than the spontaneous reversion rate observed in the negative control (solvent only) plates. Positive controls with known mutagens must also be run to validate the assay.[11]

## Occupational Exposure Limits

Currently, no specific occupational exposure limits (e.g., Permissible Exposure Limit (PEL) from OSHA or Threshold Limit Value (TLV) from ACGIH) have been established for **2,6-dinitroaniline**. [1][5] In the absence of official limits, all necessary precautions should be taken to minimize any potential for exposure.

## Disposal Considerations

**2,6-Dinitroaniline** and any contaminated materials must be disposed of as hazardous waste. [5] Disposal should be carried out by a licensed professional waste disposal service and in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or the environment.[6]

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- To cite this document: BenchChem. [2,6-Dinitroaniline safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188716#2-6-dinitroaniline-safety-and-handling-precautions]

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